

## N 556 solubility in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: N 556

Cat. No.: B1676889

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## Solubility of KY-556 (N-556)

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	83.33 mg/mL	114.85 mM	Ultrasonic assistance may be needed. It is also noted that hygroscopic DMSO can significantly impact solubility, and newly opened DMSO is recommended. <sup>[1]</sup>

Storage of Stock Solutions: For KY-556 in solvent, the recommended storage conditions are -80°C for up to 6 months and -20°C for up to 1 month, in a sealed container away from moisture.<sup>[1]</sup>

To proceed with creating a comprehensive technical guide, please provide the specific chemical identity of "N 556." This will allow for the collection of relevant data on its solubility in a wider range of aqueous and organic solvents, detailed experimental methodologies, and the generation of appropriate diagrams.

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## References

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